

An In-depth Technical Guide to Neomycin Sulfate: Molecular Structure, Properties, and Analysis

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Compound of Interest

Compound Name: Neomycin

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Introduction

Neomycin sulfate is a broad-spectrum aminoglycoside antibiotic complex produced by the fermentation of *Streptomyces fradiae*.^[1] It is a mixture of the sulfate salts of **neomycin** B and its stereoisomer **neomycin** C, with **neomycin** B being the major and most potent component. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, biosynthetic pathway, and mechanism of action of **neomycin** sulfate. Detailed experimental protocols for its analysis and characterization are also presented to support research and development activities.

Molecular Structure and Physicochemical Properties

Neomycin sulfate is a complex molecule with a multi-ring structure. Its chemical and physical properties are summarized in the tables below.

Chemical Properties

Property	Value	Reference(s)
Chemical Formula	$C_{23}H_{46}N_6O_{13} \cdot xH_2SO_4$	
IUPAC Name	(2R,3S,4R,5R,6R)-5-amino-2-(aminomethyl)-6-[(1R,2R,3S,4R,6S)-4,6-diamino-2-[(2S,3R,4S,5R)-4-[(2R,3R,4R,5S,6S)-3-amino-6-(aminomethyl)-4,5-dihydroxyoxan-2-yl]oxy-3-hydroxy-5-(hydroxymethyl)oxolan-2-yl]oxy-3-hydroxycyclohexyl]oxyoxane-3,4-diol;sulfuric acid	
CAS Number	1405-10-3	
Molecular Weight (Free Base)	614.64 g/mol	

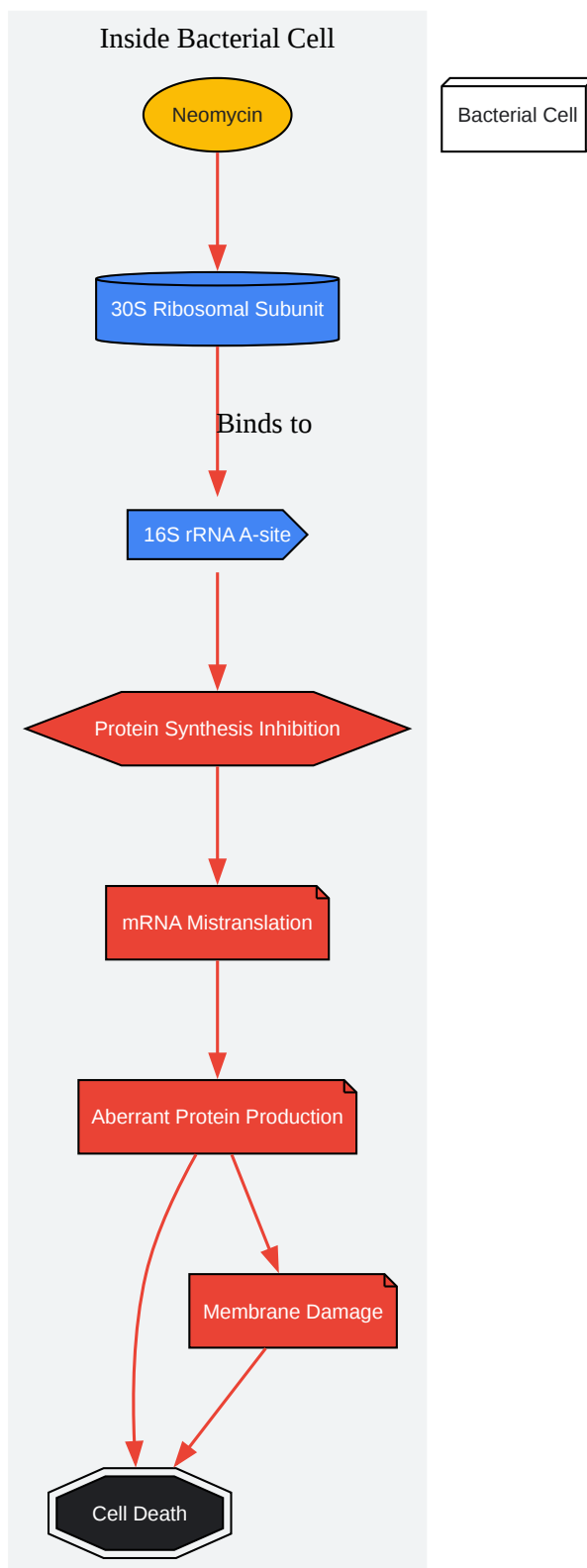
Physical Properties

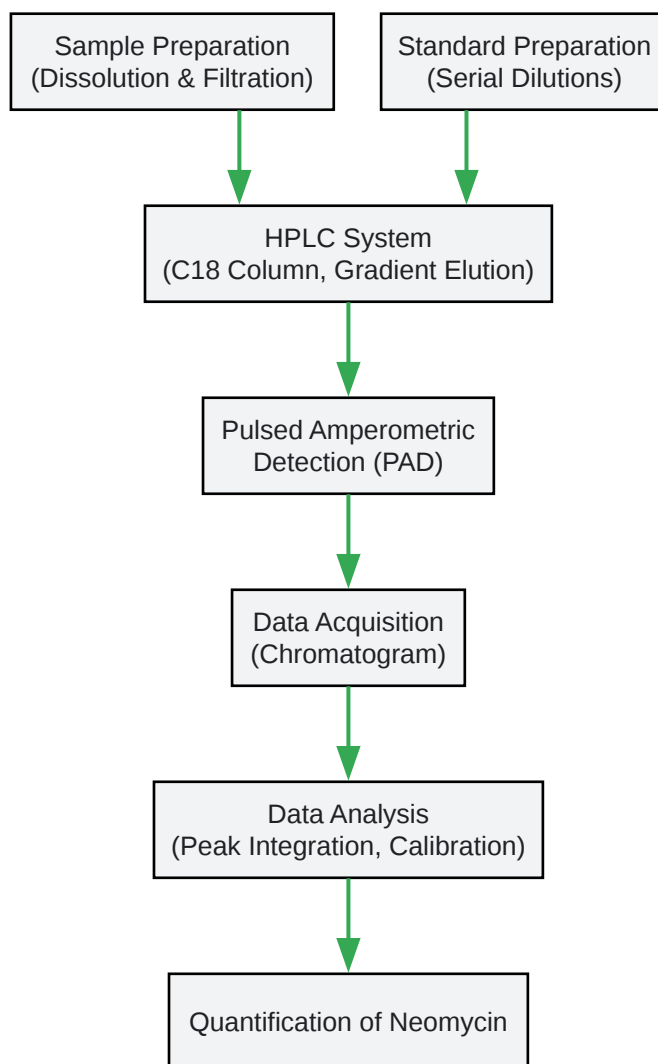
Property	Value	Reference(s)
Appearance	White to yellowish-white, hygroscopic powder	[2]
Melting Point	>250 °C (decomposes)	
Solubility	Very soluble in water, slightly soluble in ethanol (96%), practically insoluble in acetone.	
Specific Optical Rotation	+53.5° to +59.0° (dried substance)	
pH (50 g/L in H ₂ O at 20°C)	5.0 - 7.5	

Biosynthetic Pathway

The biosynthesis of **neomycin** is a complex enzymatic process occurring in *Streptomyces fradiae*. The pathway involves a series of gene products encoded by the neo gene cluster. Key steps include the formation of the 2-deoxystreptamine (2-DOS) core, followed by glycosylation reactions and modifications. The pathway is regulated by several genes, including neoG and neoH, which act as regulatory genes.^[3] The enzyme NeoN, a radical SAM-dependent epimerase, is responsible for the conversion of **neomycin C** to the more active **neomycin B**.^[3]







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References

- 1. Neomycin - Wikipedia [en.wikipedia.org]
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- 3. Component Optimization of Neomycin Biosynthesis via the Reconstitution of a Combinatorial Mini-Gene-Cluster in *Streptomyces fradiae* - PubMed [pubmed.ncbi.nlm.nih.gov]
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